

Technical Monograph: N-(1-phenylethyl)cyclohexanecarboxamide[1]

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Compound of Interest

Compound Name: N-(1-phenylethyl)cyclohexanecarboxamide

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Executive Summary

N-(1-phenylethyl)cyclohexanecarboxamide (CAS: 61765-19-3) is a secondary carboxamide structurally characterized by a cyclohexane ring coupled to a chiral 1-phenylethylamine moiety. [1] Within pharmaceutical research, it serves two primary functions: as a chiral resolution auxiliary for studying stereochemical interactions and as a structural intermediate in the synthesis of biologically active compounds, including potential TRP channel modulators and Acetyl-CoA carboxylase (ACC) inhibitors.[1]

This guide provides a comprehensive analysis of its physicochemical properties, synthesis protocols, and structural applications, grounded in cheminformatics and synthetic organic chemistry.[1]

Chemical Identity & Data Structure[1][2][3][4][5][6][7][8][9]

The compound exists as a stable amide, often synthesized from cyclohexanecarbonyl chloride and 1-phenylethylamine.^[1] Its structure combines a lipophilic cyclohexane ring with an aromatic system, linked by a polar amide bond, imparting specific solubility and binding characteristics.^[1]

Identification Matrix

Parameter	Data Specification
Chemical Name	N-(1-phenylethyl)cyclohexanecarboxamide
CAS Registry Number	61765-19-3
Molecular Formula	C ₁₅ H ₂₁ NO
Molecular Weight	231.34 g/mol
SMILES (Isomeric)	<chem>CC(C1=CC=CC=C1)NC(=O)C2CCCCC2</chem>
InChIKey	RZVKVRLJOKRXDO-UHFFFAOYSA-N (Racemic)
Stereochemistry	Contains 1 Chiral Center (C-alpha to Nitrogen). ^[1] ^[2] ^[3] Exists as (R), (S), or racemic forms. ^[1] ^[4] ^[5]

Physicochemical Profile & Drug-Likeness^[1]

Understanding the physicochemical behavior of **N-(1-phenylethyl)cyclohexanecarboxamide** is critical for its application in medicinal chemistry, particularly regarding membrane permeability and solubility.^[1]

Calculated Properties (In Silico)

Property	Value	Significance in Drug Design
LogP (Octanol/Water)	~3.5	Indicates high lipophilicity; likely permeable to cell membranes but requires organic solvents for synthesis. [1]
TPSA (Topological Polar Surface Area)	~29.1 Å ²	Low TPSA suggests excellent blood-brain barrier (BBB) penetration potential.[1]
H-Bond Donors	1 (Amide NH)	Critical for receptor binding interactions.[1]
H-Bond Acceptors	1 (Amide CO)	Facilitates dipole interactions. [1]
Rotatable Bonds	3	Moderate flexibility allows for induced fit in protein binding pockets.[1]
Physical State	Solid (White Powder)	Typical melting point range: 100–120°C (estimated based on structural analogs).[1]

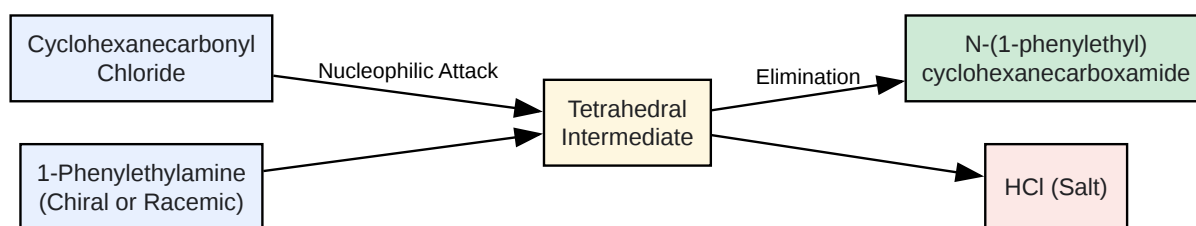
Synthesis & Manufacturing Protocol

The synthesis of **N-(1-phenylethyl)cyclohexanecarboxamide** typically follows a Schotten-Baumann reaction or a standard nucleophilic acyl substitution under anhydrous conditions.[1]

The following protocol ensures high yield and purity.

Reaction Mechanism

The lone pair on the nitrogen of 1-phenylethylamine attacks the electrophilic carbonyl carbon of cyclohexanecarbonyl chloride.[1] The base (Triethylamine) neutralizes the generated HCl, driving the equilibrium forward.[1]



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Figure 1: Nucleophilic acyl substitution pathway for amide bond formation.

Experimental Protocol (Standardized)

- Reagents:

- Cyclohexanecarbonyl chloride (1.0 eq)[1]
- 1-Phenylethylamine (1.0 eq)[1]
- Triethylamine (TEA) (1.2 eq) or Diisopropylethylamine (DIPEA)[1]
- Dichloromethane (DCM) (Solvent, anhydrous)[1]

- Procedure:

- Preparation: Dissolve 1-phenylethylamine (10 mmol) and TEA (12 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under nitrogen atmosphere. Cool to 0°C.[1]
- Addition: Dropwise add cyclohexanecarbonyl chloride (10 mmol) dissolved in DCM (5 mL) over 15 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:Ethyl Acetate 4:1).[1]
- Work-up: Quench with water. Wash the organic layer with 1N HCl (to remove unreacted amine), saturated NaHCO₃ (to remove acid), and brine.[1]
- Purification: Dry over MgSO₄, filter, and concentrate in vacuo. Recrystallize from Ethanol/Hexane or purify via silica gel chromatography.[1]

Structural Analysis & Stereochemistry

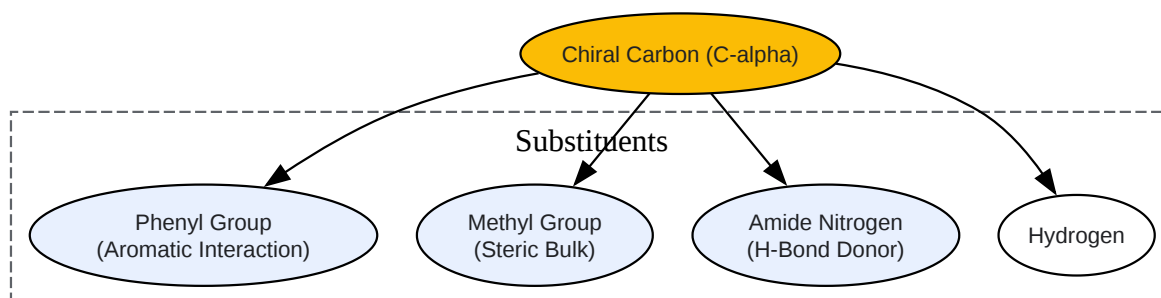
The defining feature of this molecule is the chiral center at the alpha-position of the ethyl group.

[1] This stereocenter influences the compound's spatial arrangement and its interaction with chiral biological targets (e.g., enzymes, receptors).[1]

Stereochemical Configuration[1]

- (R)-Isomer: Derived from (R)-(+)-1-Phenylethylamine.[1]
- (S)-Isomer: Derived from (S)-(-)-1-Phenylethylamine.[1]

This chirality is often exploited in chiral resolution.[1] The compound can serve as a model to study the chromatographic separation of amides or as a standard in developing chiral HPLC methods.[1]



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Figure 2: Substituent arrangement around the chiral center, determining R/S configuration.[1]

Applications & Biological Context[1][7][8][10][11]

Chiral Auxiliary & Resolution

Because 1-phenylethylamine is a commercially available, enantiopure starting material, its amide derivatives (like **N-(1-phenylethyl)cyclohexanecarboxamide**) are frequently used to:

- Resolve Acids: Reacting racemic cyclohexanecarboxylic acid derivatives with pure (R)-amine allows separation of diastereomers.[1]

- **Determine Purity:** Used as a reference standard in GC/HPLC to determine the enantiomeric excess (ee) of reaction mixtures involving similar amides.[\[1\]](#)

Structural Analog in Cooling Agent Research

This compound is structurally homologous to WS-3 (N-Ethyl-p-menthane-3-carboxamide), a potent TRPM8 agonist (cooling agent).[\[1\]](#)

- **Similarity:** Both possess a cyclohexyl-like core (cyclohexane vs. menthane) and a carboxamide linker.[\[1\]](#)
- **Difference:** The N-substituent here is bulky (1-phenylethyl) compared to the ethyl group in WS-3.[\[1\]](#)
- **Significance:** It is often screened in Structure-Activity Relationship (SAR) studies to determine the steric limits of the TRPM8 binding pocket.[\[1\]](#) The bulky phenyl group typically reduces cooling potency but increases lipophilicity.[\[1\]](#)

Pharmaceutical Intermediate

Patent literature identifies this structural motif in the synthesis of Acetyl-CoA Carboxylase (ACC) inhibitors [\[1\]](#).[\[1\]](#) The amide bond provides a stable scaffold, while the cyclohexane and phenyl rings offer hydrophobic anchor points for enzyme active sites.[\[1\]](#)

Safety & Handling (GHS Classification)

While specific toxicological data for this specific CAS is limited, based on the functional group profile (secondary amide) and precursor properties, the following precautions are standard:

- **Signal Word:** Warning
- **Hazard Statements:**
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)

- Handling: Use standard PPE (Gloves, Goggles, Lab Coat).[1] Handle in a fume hood to avoid inhalation of dust.[1]

References

- Patent Application: Bicyclic acetyl-CoA carboxylase inhibitors. WO2012013716A1. (2012).[1]
Identifies related carboxamide structures in drug synthesis.
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- PubChem: Cyclohexanecarbonyl chloride (Precursor Data). CID 75938.[1] [1]
- PubChem: 1-Phenylethylamine (Precursor Data). CID 7029.[1] [1]

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